

N-Desmethylocarboxy Terbinafine-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: *N-Desmethylocarboxy Terbinafine-d7*

Cat. No.: B1140389

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In-Depth Technical Guide: N-Desmethylocarboxy Terbinafine-d7

This technical guide provides a comprehensive overview of **N-Desmethylocarboxy Terbinafine-d7**, a deuterated metabolite of the antifungal drug Terbinafine. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, metabolic pathways, and analytical considerations.

Core Compound Data

N-Desmethylocarboxy Terbinafine-d7 is a stable isotope-labeled version of N-Desmethylocarboxy Terbinafine, a metabolite of Terbinafine. The deuteriation makes it a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis.

Parameter	Value	Reference
CAS Number	1185238-58-7	[1]
Molecular Formula	C ₂₀ H ₁₄ D ₇ NO ₂	[2]
Molecular Weight	314.43 g/mol	[2]
Unlabeled CAS Number	99473-15-1	[1]

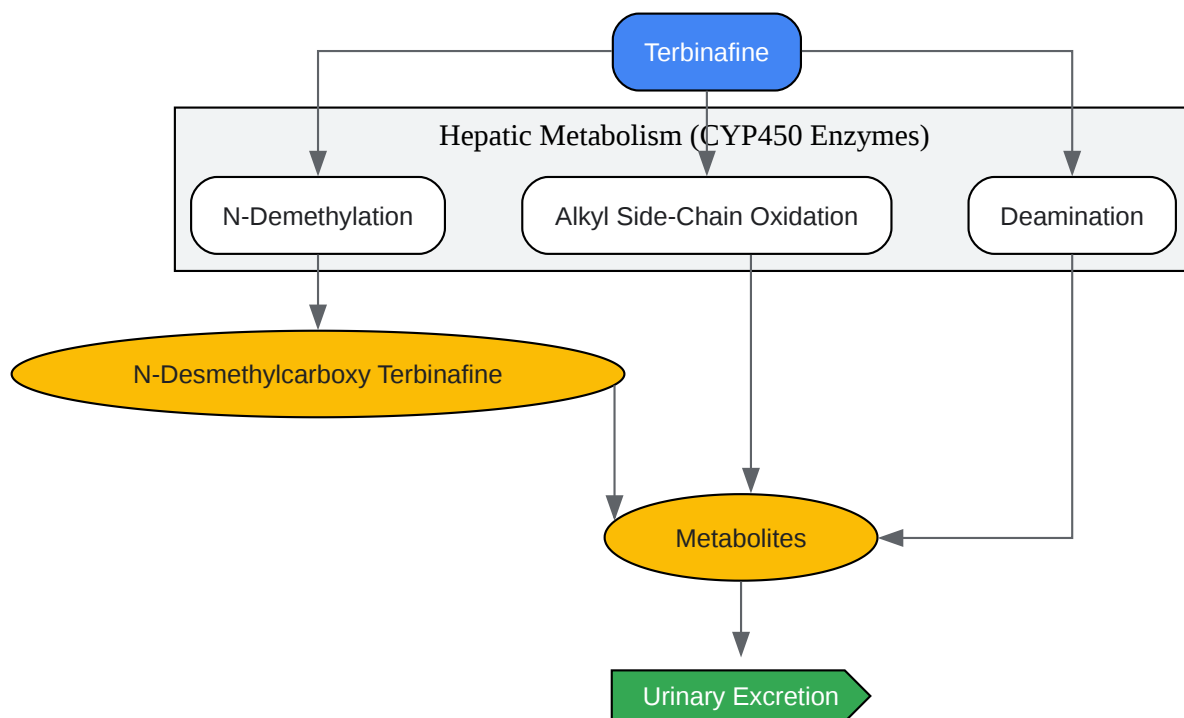
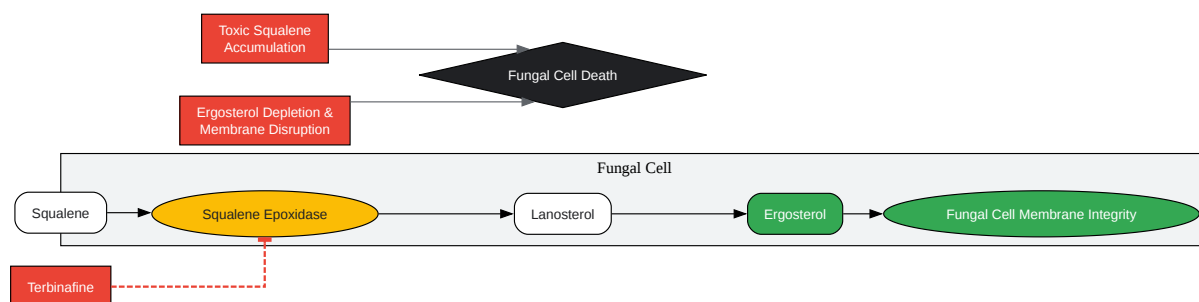
Terbinafine: Mechanism of Action

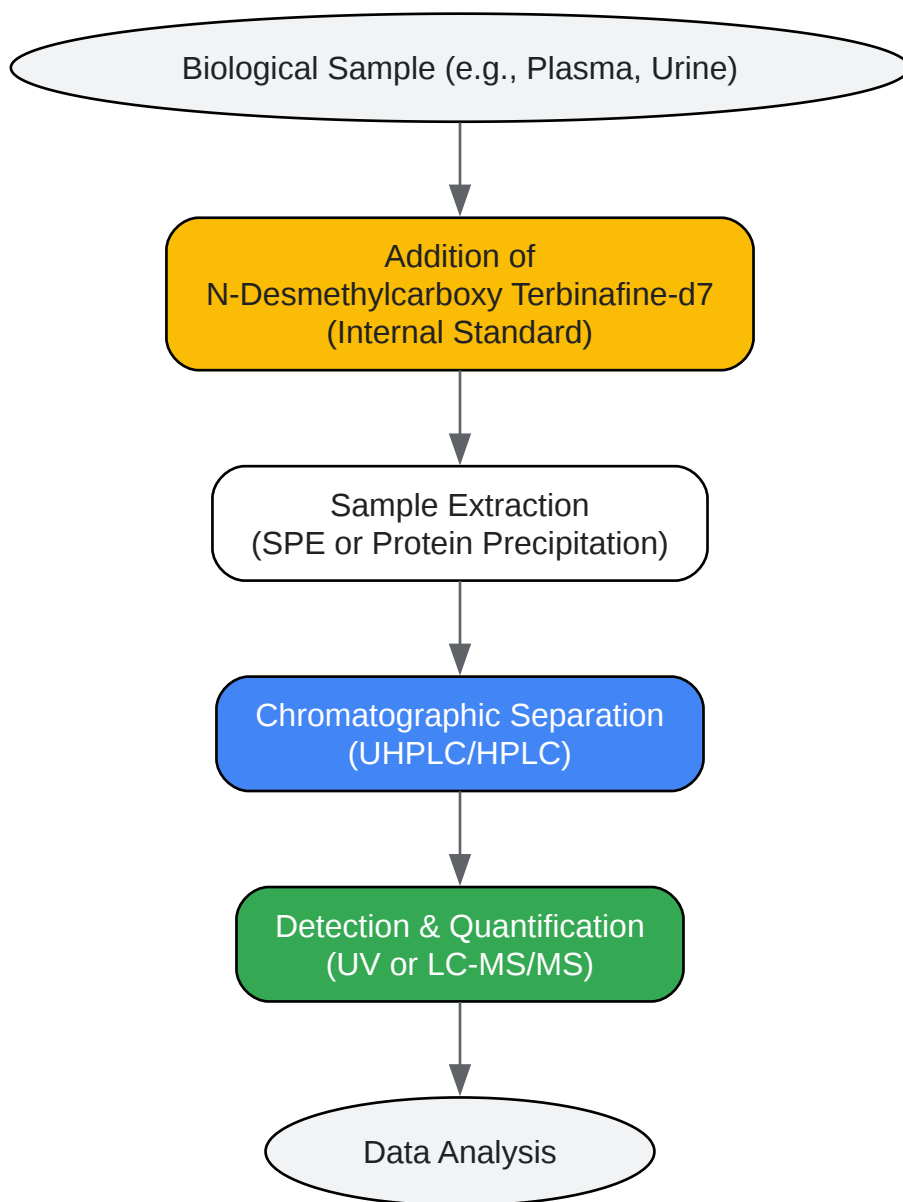
Terbinafine, the parent compound, is an allylamine antifungal agent that acts by inhibiting the enzyme squalene epoxidase.^{[3][4][5][6]} This enzyme is a critical component in the fungal ergosterol biosynthesis pathway. Ergosterol is an essential sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, responsible for maintaining membrane integrity and fluidity.^{[3][5]}

The inhibition of squalene epoxidase leads to two significant downstream effects that contribute to the antifungal activity of Terbinafine:

- **Ergosterol Depletion:** The blockage of the synthesis pathway results in a deficiency of ergosterol, compromising the fungal cell membrane's structural integrity and function.^{[3][5]}
- **Squalene Accumulation:** The enzymatic inhibition causes a buildup of squalene within the fungal cell.^{[3][5]} High concentrations of intracellular squalene are toxic to the fungal cell, leading to cell death.^{[3][5]}

This mechanism provides a selective action against fungal pathogens, as the enzyme in the mammalian cholesterol biosynthesis pathway is significantly less sensitive to Terbinafine.^[3]





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